

Application Notes and Protocols for Measuring the Detonation Velocity of Bistetrazole Compounds

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Compound of Interest

Compound Name: 1,5'-Bi-1H-tetrazole

Cat. No.: B14340923

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These application notes provide a comprehensive overview of the experimental setups and protocols for measuring the detonation velocity of bistetrazole compounds. Detonation velocity is a critical parameter for characterizing the performance of energetic materials, providing insight into their power and efficiency. The following sections detail the methodologies for three common measurement techniques: the Optical Fiber Method, the Electrical Probe Method, and the Streak Camera Technique.

Introduction to Detonation Velocity Measurement

The detonation velocity is the speed at which a detonation wave propagates through an explosive material.^[1] It is a key performance characteristic of high explosives, with typical values for solid explosives ranging from 4,000 to over 10,000 meters per second.^[1] For novel nitrogen-rich compounds like bistetrazoles, accurate measurement of detonation velocity is essential for evaluating their potential as energetic materials. The choice of measurement technique often depends on the quantity of the material available, the required precision, and the experimental environment. Given that newly synthesized bistetrazole compounds are often available in small quantities, small-scale testing methodologies are particularly relevant.^{[2][3]}

Data Presentation: Detonation Velocities of Bistetrazole and Related Compounds

The following table summarizes the detonation velocities of various bistetrazole and other nitrogen-rich energetic compounds. The data includes both experimentally determined and calculated values to provide a comparative overview.

Compound Name	Abbreviation	Density (g/cm ³)	Detonation Velocity (m/s) (Experimental)	Detonation Velocity (m/s) (Calculated)	Reference(s)
Dihydroxylammonium 5,5'-bistetrazole-1,1'-diolate	TKX-50	1.80 - 1.81	9037	9287 - 9698	[4] [5]
2,4,6-Tris(1H-tetrazol-5-yl)-1,3,5-triazine	H ₃ TTT	-	-	7430	[6]
Hydrazinium salt of H ₃ TTT	-	-	-	8061	[6]
Hydroxylamm onium salt of H ₃ TTT	-	-	-	7984	[6]
1-(2H-tetrazol-5-yl)-5-nitraminotetrazole dihydrazinium salt	-	-	-	9822	[7]
(E)-5,5'-(ethene-1,2-diyl)bis(1H-tetrazol-1-ol)	-	1.86	-	9017	[8]
5,5'-Hydrazinebistetrazole	HBT	1.841	-	8523	[9]

1,1-diamino-2-tetrazole-2-nitroethene	FOX-7-T	1.68	-	7174	[10]
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Note: Calculated values can vary based on the computational methods used.

Experimental Protocols

Optical Fiber Method

The optical fiber method is a widely used technique due to its immunity to electromagnetic interference and high precision.[\[11\]](#) It relies on detecting the light flash produced by the detonation wave as it passes specific points along the explosive charge.[\[2\]](#)

Materials and Apparatus:

- Bistetrazole compound sample
- Detonator (e.g., electric blasting cap)
- Booster charge (if necessary, e.g., a small pellet of a standard explosive like RDX)
- Sample holder (e.g., a PMMA or cardboard tube)
- Optical fibers (e.g., plastic optical fibers with a diameter of 1 mm)
- Photodetectors or an optical-to-electrical converter
- High-speed digital oscilloscope or a dedicated detonation velocity recorder (e.g., VOD 815 or Explomet 2)[\[5\]](#)[\[12\]](#)
- Calipers for precise distance measurement
- Safety equipment (blast shield, remote firing system, etc.)

Experimental Procedure:

- Sample Preparation:

- Carefully press or cast the bistetrazole compound into a cylindrical charge of a specific diameter and length. For small-scale tests, a few grams of material may be sufficient.[2][3]
The charge is typically confined in a tube.
- Drill small, perpendicular holes through the sample holder and the explosive charge at precisely measured intervals. A typical distance between fibers is on the order of millimeters to a few centimeters.[4]
- Fiber Optic Probe Insertion:
 - Insert the optical fibers into the prepared holes, ensuring the fiber tip is in direct contact with the explosive material.[4]
 - Secure the fibers in place to prevent movement during the experiment.
- Instrumentation Setup:
 - Connect the other end of each optical fiber to a photodetector or the input channels of the detonation velocity recorder.
 - Connect the output of the photodetectors to a high-speed oscilloscope.
 - Set the oscilloscope to trigger on the signal from the first fiber and to record the signals from all channels with a high sampling rate (e.g., 1 GHz).
- Initiation and Data Acquisition:
 - Place a detonator and, if needed, a booster charge at one end of the explosive column.
 - From a safe, remote location, initiate the detonation.
 - The detonation wave will travel down the charge, and as it passes each optical fiber, the intense light will be transmitted to the photodetectors, generating an electrical pulse.
 - The oscilloscope will record the time of arrival of the light pulse from each fiber.
- Data Analysis:

- Determine the time interval (Δt) between the arrival of the signals from consecutive fibers.
- Measure the precise distance (Δd) between the corresponding fiber optic probes.
- Calculate the detonation velocity (V) for each segment using the formula: $V = \Delta d / \Delta t$.
- The average of the velocities from all segments gives the mean detonation velocity of the compound.

Electrical Probe Method

This method utilizes ionization probes or shorting pins that complete an electrical circuit upon the arrival of the highly ionized detonation front.

Materials and Apparatus:

- Bistetrazole compound sample
- Detonator and optional booster
- Sample holder
- Ionization probes or shorting pins
- Power supply (e.g., charged capacitors or a DC source)
- High-speed digital oscilloscope or a chronograph
- Coaxial cables
- Calipers
- Safety equipment

Experimental Procedure:

- Sample and Probe Preparation:
 - Prepare the explosive charge as described for the optical fiber method.

- Insert the electrical probes at precisely measured distances along the charge. The probes consist of two conductors separated by an insulator, which are short-circuited by the conductive plasma of the detonation front.
- Circuit Setup:
 - Connect each probe to a separate channel of a high-speed oscilloscope using coaxial cables.
 - Connect a power source to the probes to create a potential difference across the conductors.
- Initiation and Data Acquisition:
 - Initiate the detonation remotely.
 - As the detonation wave passes each probe, the ionized gases short-circuit the conductors, causing a sudden change in voltage or current.
 - The oscilloscope records these electrical signals as a function of time.
- Data Analysis:
 - Measure the time difference between the signals from consecutive probes.
 - Calculate the detonation velocity for each interval using the known distances between the probes.
 - Determine the average detonation velocity.

Streak Camera Technique

A streak camera provides a continuous record of the detonation front's position over time, offering high temporal and spatial resolution.

Materials and Apparatus:

- Bistetrazole compound sample

- Detonator and optional booster
- Sample holder, often with a transparent window or an open face to allow for optical access
- High-speed streak camera
- Lighting source (if the detonation is not sufficiently luminous)
- Calibration scale
- Safety equipment

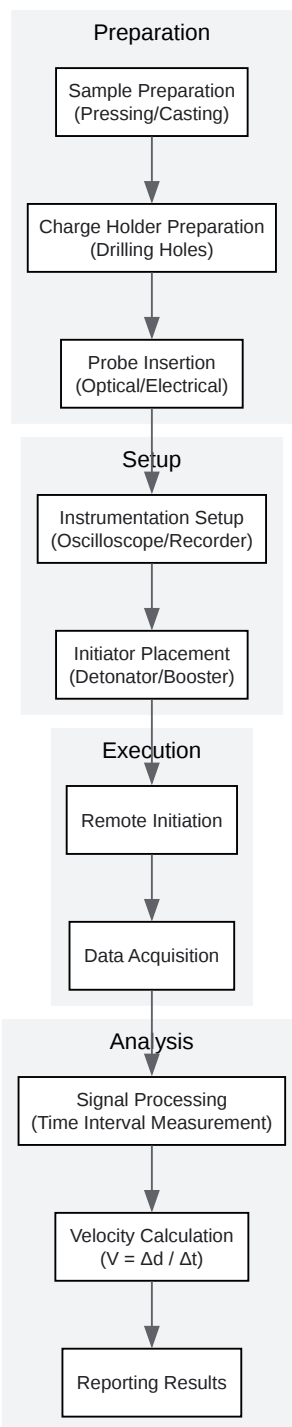
Experimental Procedure:

- Sample Preparation:
 - Prepare the explosive charge, ensuring one side is visible to the streak camera.
- Streak Camera Setup:
 - Position the streak camera to view the length of the explosive charge through its slit.
 - Focus the camera on the surface of the explosive.
 - Set the streak speed (the rate at which the image is swept across the detector) to an appropriate value to resolve the detonation.
- Initiation and Recording:
 - Initiate the detonation.
 - The streak camera will capture the light emitted from the detonation front as it moves along the charge, creating a tilted line on the resulting image.
- Data Analysis:
 - The streak record is an image where one axis represents the spatial position along the explosive and the other axis represents time.

- The slope of the luminous streak is inversely proportional to the detonation velocity.[12]
- By measuring the angle of the streak and knowing the camera's streak speed and the spatial calibration, the detonation velocity can be calculated with high accuracy.

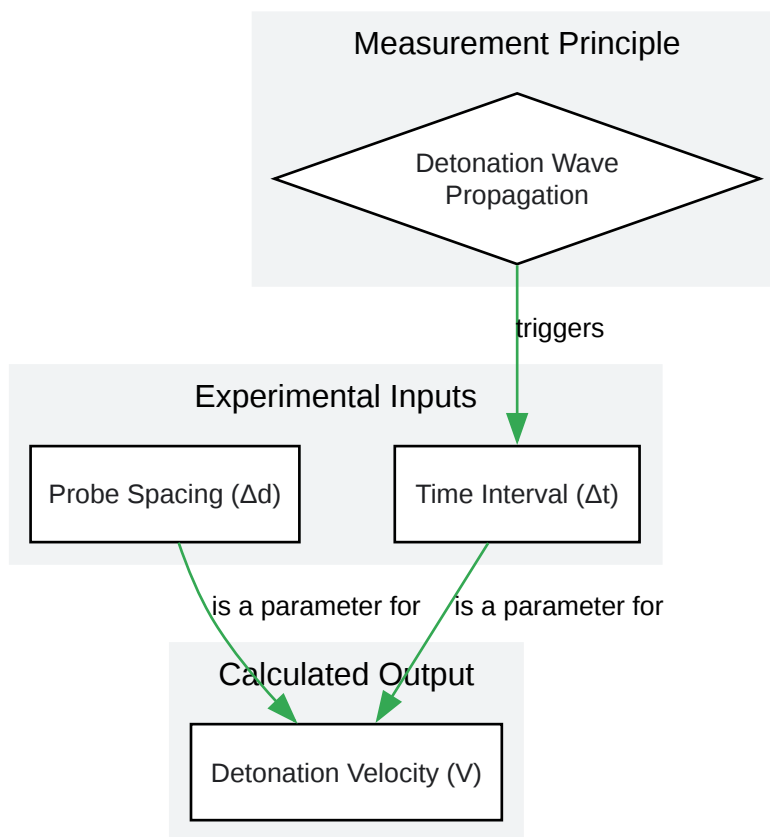
Visualizations

Experimental Workflow for Detonation Velocity Measurement

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Caption: General experimental workflow for detonation velocity measurement.

Logical Relationships in Detonation Velocity Calculation



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